

Topic: Soil Application of Granular Tolfenpyrad Formulations

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following application notes and protocols have been compiled from publicly available research and regulatory documents. While **tolfenpyrad** is formulated as a granular product for soil application, a significant portion of the available scientific literature focuses on liquid formulations (EC/SC) for foliar application. Therefore, the data presented for the active ingredient is combined with generalized protocols for testing granular insecticides. Users should consult specific product labels for registered uses and application rates.

Application Notes

Tolfenpyrad is a broad-spectrum pyrazole insecticide and acaricide with contact activity against various life stages of pests, including eggs, larvae, nymphs, and adults.[1][2] It also exhibits anti-feeding activity, particularly against lepidopteran insects.[1] Its primary mode of action is the inhibition of the mitochondrial electron transport chain at Complex I, disrupting cellular respiration and leading to pest death.[3][4][5]

Chemical and Toxicological Profile

The toxicological profile of **tolfenpyrad** is crucial for understanding its safety and handling requirements in a research and development context.



Parameter	Value / Observation	Reference(s)	
Chemical Class	Pyrazole	[3][4]	
Mode of Action (IRAC)	Group 21A: Mitochondrial Complex I Electron Transport Inhibitor	[3][6]	
Acute Oral Toxicity	Acutely toxic by the oral route.	[7]	
Acute Dermal/Inhalation	Low acute toxicity.	[7]	
Carcinogenicity	Classified as "Not Likely to be Carcinogenic to Humans."	[6][7]	
Neurotoxicity	No evidence of neurotoxicity was observed in acute and subchronic neurotoxicity studies.	[1][7]	
Skin Sensitization	Not a skin sensitizer.	[1][7]	
NOAEL (90-day, rat)	40 ppm (equal to 3.2 mg/kg bw per day), based on reductions in body weight gain and feed consumption in females at 80 ppm.	[1]	

Environmental Fate in Soil

The behavior of **tolfenpyrad** in the soil environment is critical for designing effective application strategies and assessing environmental impact.



Parameter	Value / Observation	Reference(s)	
Aerobic Soil Half-Life (DT50)	Approximately 3 to 14 days. Tolfenpyrad is not considered persistent under aerobic conditions.	[1][6][8]	
Aerobic Soil 90% Dissipation (DT ₉₀)	Approximately 29 to 78 days.	[1][8]	
Anaerobic Soil Half-Life	Significantly longer, ranging from 127 to 216.6 days.	[6][8]	
Adsorption Coefficient (Kd)	123 - 1,101 mg/L, indicating it is not highly mobile and is expected to bind to soil particles.	[6]	
Primary Degradation Pathway	Involves aerobic microbes. The main pathways are the oxidation of the methyl group on the tolyloxy ring, followed by cleavage of the amide bond.	[8][9]	
PT-CA (4-chloro-3-ethyl-1-methyl-1H-pyrazole-5-carboxylic acid), PCA, PAM, and eventual mineralization to CO2.		[1][8]	

Efficacy & Application Rates

While specific efficacy data for granular formulations against soil pests is limited in the reviewed literature, data from foliar applications demonstrate the active ingredient's effectiveness against a broad range of pests.

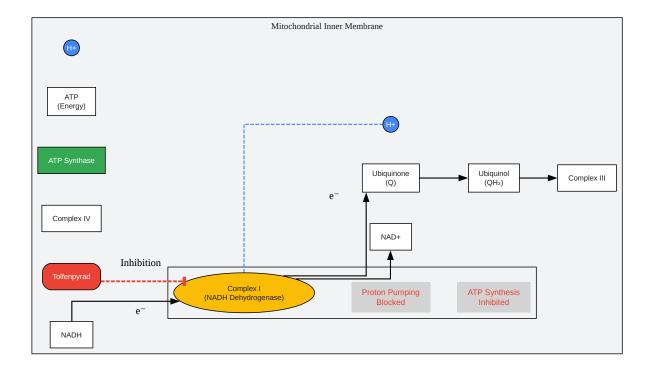


Formulation Type	Target Pest(s)	Crop(s)	Application Rate (Active Ingredient)	Efficacy Observatio n	Reference(s
Granular	General Soil Pests	Various	0.5 to 2 kg a.i./ha (General recommendat ion)	Data not specified in reviewed literature.	[10]
EC (Foliar)	Whiteflies, Jassids, Thrips, Aphids	Brinjal (Eggplant)	150 g a.i./ha	Achieved highest mean reduction of whitefly (91.82%), jassids (86.80%), thrips (86.47%), and aphids (91.54%).	[11]
EC (Foliar)	Aphids, Thrips	Cumin	125 - 150 g a.i./ha	Highly effective in controlling aphids and thrips, resulting in maximum seed yield.	[12]
EC (Foliar)	Sucking Pests	Cotton	125 - 150 g a.i./ha	Significantly superior to imidacloprid and thiamethoxa m in suppressing	[13]



sucking pest populations.

Visualized Pathways and Workflows Mode of Action: Inhibition of Mitochondrial Respiration

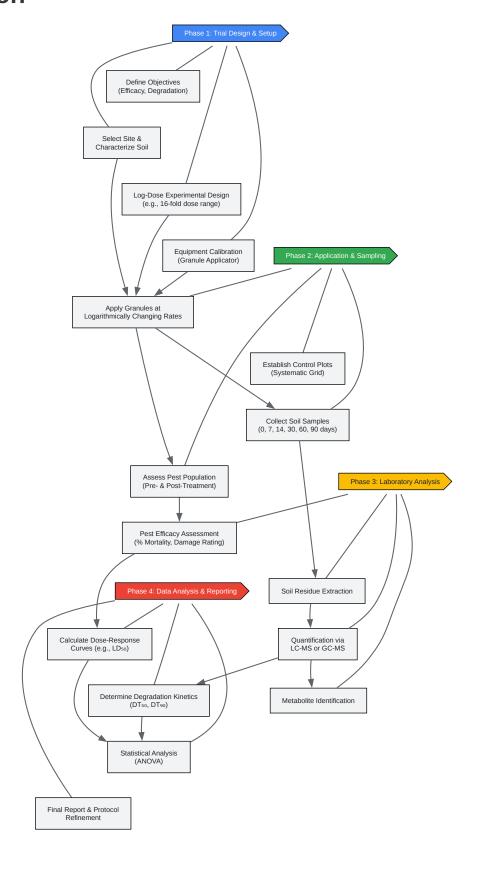


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Caption: Tolfenpyrad's mode of action via inhibition of Complex I.



Experimental Workflow for Granular Insecticide Evaluation





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Caption: Workflow for field evaluation of granular soil insecticides.

Experimental Protocols Protocol 1: Field Efficacy Evaluation using a Log-Dose Design

This protocol is adapted from methodologies developed for the precise evaluation of granular soil-applied pesticides. It allows for the determination of a dose-response relationship from a single trial.

- 1. Objective: To determine the effective dose range and efficacy (e.g., LD₅₀) of a granular **tolfenpyrad** formulation against target soil pests under field conditions.
- 2. Materials:
- Calibrated granular pesticide applicator capable of applying logarithmically-changing application rates.
- Granular tolfenpyrad formulation and a standard treatment (if applicable).
- Plot marking equipment (stakes, flags).
- GPS for precise plot location.
- Sampling equipment for pests (e.g., soil corers, Berlese funnels).
- 3. Experimental Design:
- Plot Layout: Employ a randomized block design. Within each block, arrange untreated control plots systematically in a 'grid'. Randomize the treated plots within the spaces of this grid.
- Treatment Application: Use the specialized applicator to apply granules in continuous bands at logarithmically-changing rates. A 16-fold range of dose is recommended to capture the full dose-response curve.



Replication: A minimum of 3-4 replications (blocks) is recommended.[14]

4. Procedure:

- Site Selection: Choose a field with a known history of the target pest infestation. Conduct a baseline soil analysis (pH, organic matter, texture).
- Application: At the appropriate time (e.g., pre-planting, at-planting), apply the granular tolfenpyrad according to the log-dose design. Record environmental conditions (temperature, soil moisture).
- Pest Assessment:
 - Conduct a pre-treatment assessment to establish baseline pest populations.
 - Conduct post-treatment assessments at regular intervals (e.g., 14, 28, and 56 days after application).
 - Assessments can include direct counts of live/dead pests in soil samples or indirect measures like root damage ratings.
- Data Collection: For each assessment point along the log-dose strip, record the application rate (calculated from distance) and the corresponding pest count or damage rating.
- 5. Data Analysis:
- Plot the pest mortality or reduction in damage against the logarithm of the application rate.
- Use probit or logit analysis to fit a dose-response curve to the data.
- From the curve, determine key efficacy parameters such as the LD₅₀ (dose required to kill 50% of the population) and LD₉₀.

Protocol 2: Aerobic Soil Metabolism and Degradation Rate

This protocol outlines a laboratory study to determine the degradation rate and metabolite formation of **tolfenpyrad** in soil under controlled aerobic conditions.[1][8][9]



1. Objective: To calculate the dissipation time (DT₅₀ and DT₉₀) of **tolfenpyrad** in soil and identify major degradation products under aerobic conditions.

2. Materials:

- Radiolabeled ([14C]) tolfenpyrad (if metabolite tracking is desired) or analytical grade standard.
- Freshly collected, sieved (<2 mm) soil (e.g., sandy loam).
- Incubation chambers or biometer flasks capable of trapping CO₂.
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., Mass Spectrometer).
- Scintillation counter (for [14C] studies).
- Standard laboratory glassware and solvents.

3. Procedure:

- Soil Treatment: Treat a known mass of soil with a solution of **tolfenpyrad** to achieve a target concentration (e.g., 0.75 μg/g).[8] Ensure homogenous mixing.
- Incubation:
 - Transfer treated soil samples to incubation vessels. Adjust soil moisture to 40-60% of maximum water holding capacity.
 - Incubate samples in the dark at a constant temperature (e.g., 25°C).[1]
 - Maintain a continuous flow of humidified, CO₂-free air to ensure aerobic conditions. Pass the effluent air through a trapping solution (e.g., KOH) to capture evolved [14C]O₂.
- Sampling: Sacrifice replicate samples at predetermined intervals (e.g., 0, 1, 3, 7, 14, 21, 30, 60, 90, and up to 365 days).
 Store samples at -20°C prior to analysis.
- Extraction:



- Extract soil samples using an appropriate solvent system (e.g., acetonitrile/water).
- Perform multiple extractions to ensure high recovery.
- Analyze both the extractable and non-extractable (bound) residue fractions.

4. Analysis:

- Quantification: Analyze the soil extracts using a validated chromatographic method (LC-MS/MS or GC-MS) to determine the concentration of parent tolfenpyrad and its metabolites.
- Degradation Kinetics: Plot the natural logarithm of the **tolfenpyrad** concentration versus time. Use first-order kinetics to calculate the DT₅₀ and DT₉₀ values.
 - o DT₅₀ = ln(2) / k
 - DT₉₀ = ln(10) / k (where k is the degradation rate constant)
- Metabolite Identification: Identify and quantify major metabolites (e.g., PT-CA, PCA) in the
 extracts at each time point to establish the degradation pathway.[1]

Protocol 3: Soil Sampling and Residue Analysis

This protocol provides a general method for collecting and analyzing soil samples from a treated field to monitor **tolfenpyrad** residues.[15][16]

- 1. Objective: To accurately measure the concentration of **tolfenpyrad** and its major metabolites in soil following the application of a granular formulation.
- 2. Materials:
- Stainless steel soil probe or auger.
- Clean collection containers (e.g., glass jars with PTFE-lined lids, or high-density polyethylene bags).
- Cooler with ice packs.
- Sample labels and chain-of-custody forms.



Analytical laboratory with LC-MS/MS or GC-MS capabilities.

3. Procedure:

- Sampling Strategy:
 - Divide the field into representative zones.
 - Within each zone, collect multiple sub-samples (e.g., 15-20 cores) in a "W" or "zigzag" pattern to create a single composite sample.[16]
 - Collect samples from the relevant soil depth (e.g., 0-15 cm).
- Sample Collection:
 - Clean the soil probe between composite samples to prevent cross-contamination.
 - Place the collected cores for one composite sample into a clean bucket and mix thoroughly.
 - Transfer approximately 500g of the homogenized soil into a labeled sample container.
- Sample Handling and Storage:
 - Place samples in a cooler with ice immediately after collection.
 - Transport to the laboratory within 24-48 hours.
 - If immediate analysis is not possible, freeze samples at ≤ -18°C.

4. Analysis:

- Sample Preparation: The laboratory will air-dry, sieve, and sub-sample the soil.
- Extraction: An appropriate extraction method, such as QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) or solvent extraction, will be used.
- Cleanup: The extract may be passed through a cleanup column (e.g., solid-phase extraction) to remove interfering matrix components.



- Quantification: The final extract is analyzed via an instrumental method like LC-MS/MS, which provides high sensitivity and selectivity for quantifying tolfenpyrad and its metabolites.[16]
- Reporting: Results are typically reported in mg/kg (ppm) on a dry soil weight basis. The
 report should include the limit of quantification (LOQ).[15]

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